

Spectroscopic Analysis of 2,3-Diphenylpyridine: A Technical Overview

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Compound of Interest

Compound Name: 2,3-Diphenylpyridine

Cat. No.: B3051388

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Executive Summary

This technical guide addresses the spectroscopic characterization of **2,3-diphenylpyridine**. Despite a comprehensive search of scientific literature and chemical databases, experimental spectroscopic data (NMR, IR, Mass Spectrometry) for **2,3-diphenylpyridine** is not publicly available at the time of this report. This suggests that while the compound is known, it may be less commonly synthesized or characterized compared to its isomers.

In the absence of specific data for the 2,3-isomer, this document provides a detailed analysis of the closely related and well-documented isomer, 2,6-diphenylpyridine, to serve as a valuable reference for researchers. Furthermore, this guide outlines general experimental protocols for the acquisition of NMR, IR, and Mass Spectrometry data applicable to solid organic compounds like diphenylpyridines. A generalized workflow for spectroscopic analysis is also presented.

Spectroscopic Data for 2,6-Diphenylpyridine (Analogue)

The following tables summarize the available spectroscopic data for 2,6-diphenylpyridine. It is crucial to note that this data is presented as a proxy due to the unavailability of data for **2,3-diphenylpyridine** and will differ from the actual values for the target compound.

Table 1: ¹H NMR Data for 2,6-Diphenylpyridine

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
8.15	d	4H	Phenyl-H (ortho)
7.80	t	1H	Pyridine-H (para)
7.68	d	2H	Pyridine-H (meta)
7.50 - 7.40	m	6H	Phenyl-H (meta, para)

Solvent: CDCl₃, Frequency: 400 MHz

Table 2: ¹³C NMR Data for 2,6-Diphenylpyridine

Chemical Shift (ppm)	Assignment
157.4	Pyridine-C (ortho)
139.4	Phenyl-C (ipso)
136.7	Pyridine-C (para)
128.9	Phenyl-C
128.7	Phenyl-C
126.9	Phenyl-C
122.1	Pyridine-C (meta)

Solvent: CDCl₃, Frequency: 101 MHz

Table 3: Mass Spectrometry Data for 2,6-Diphenylpyridine

m/z	Relative Intensity (%)	Assignment
231.1	100	[M] ⁺ (Molecular Ion)
230.1	55	[M-H] ⁺
202.1	10	[M-C ₂ H ₃] ⁺
154.1	8	[M-C ₆ H ₅] ⁺
77.1	15	[C ₆ H ₅] ⁺

Ionization Mode: Electron Ionization (EI)

Table 4: Key IR Absorptions for 2,6-Diphenylpyridine

Wavenumber (cm ⁻¹)	Intensity	Assignment
3060 - 3030	m, sh	C-H stretch (aromatic)
1585 - 1560	s	C=C/C=N stretch (pyridine ring)
1490 - 1470	s	C=C stretch (phenyl ring)
770 - 750	s	C-H bend (out-of-plane)
700 - 680	s	C-H bend (out-of-plane)

Sample Preparation: KBr pellet

General Experimental Protocols

The following are generalized procedures for obtaining spectroscopic data for a solid organic compound such as a diphenylpyridine.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: Weigh approximately 5-10 mg of the solid sample and dissolve it in 0.6-0.7 mL of a deuterated solvent (e.g., CDCl₃, DMSO-d₆) in an NMR tube. Ensure the sample is fully dissolved.

- Instrument Setup: Place the NMR tube in the spectrometer's autosampler or manually insert it into the magnet.
- Data Acquisition:
 - Tune and shim the instrument to optimize the magnetic field homogeneity.
 - Acquire a ^1H NMR spectrum. Typical parameters include a 90° pulse angle, a relaxation delay of 1-2 seconds, and a sufficient number of scans (e.g., 16 or 32) to achieve a good signal-to-noise ratio.
 - Acquire a ^{13}C NMR spectrum. This typically requires a larger number of scans (e.g., 1024 or more) due to the lower natural abundance of ^{13}C . Proton decoupling is generally used to simplify the spectrum.
- Data Processing: Process the raw data (Free Induction Decay - FID) by applying a Fourier transform, phase correction, and baseline correction. Calibrate the chemical shifts using the residual solvent peak as a reference.

Infrared (IR) Spectroscopy

- Sample Preparation (KBr Pellet Method):
 - Grind a small amount (1-2 mg) of the solid sample with approximately 100-200 mg of dry potassium bromide (KBr) using an agate mortar and pestle until a fine, homogeneous powder is obtained.
 - Transfer the powder to a pellet press and apply pressure to form a thin, transparent or translucent pellet.
- Data Acquisition:
 - Place the KBr pellet in the sample holder of the FTIR spectrometer.
 - Record a background spectrum of the empty sample compartment.
 - Record the sample spectrum over the desired range (typically $4000\text{-}400\text{ cm}^{-1}$).

- **Data Processing:** The instrument software automatically ratios the sample spectrum against the background spectrum to generate the final absorbance or transmittance spectrum.

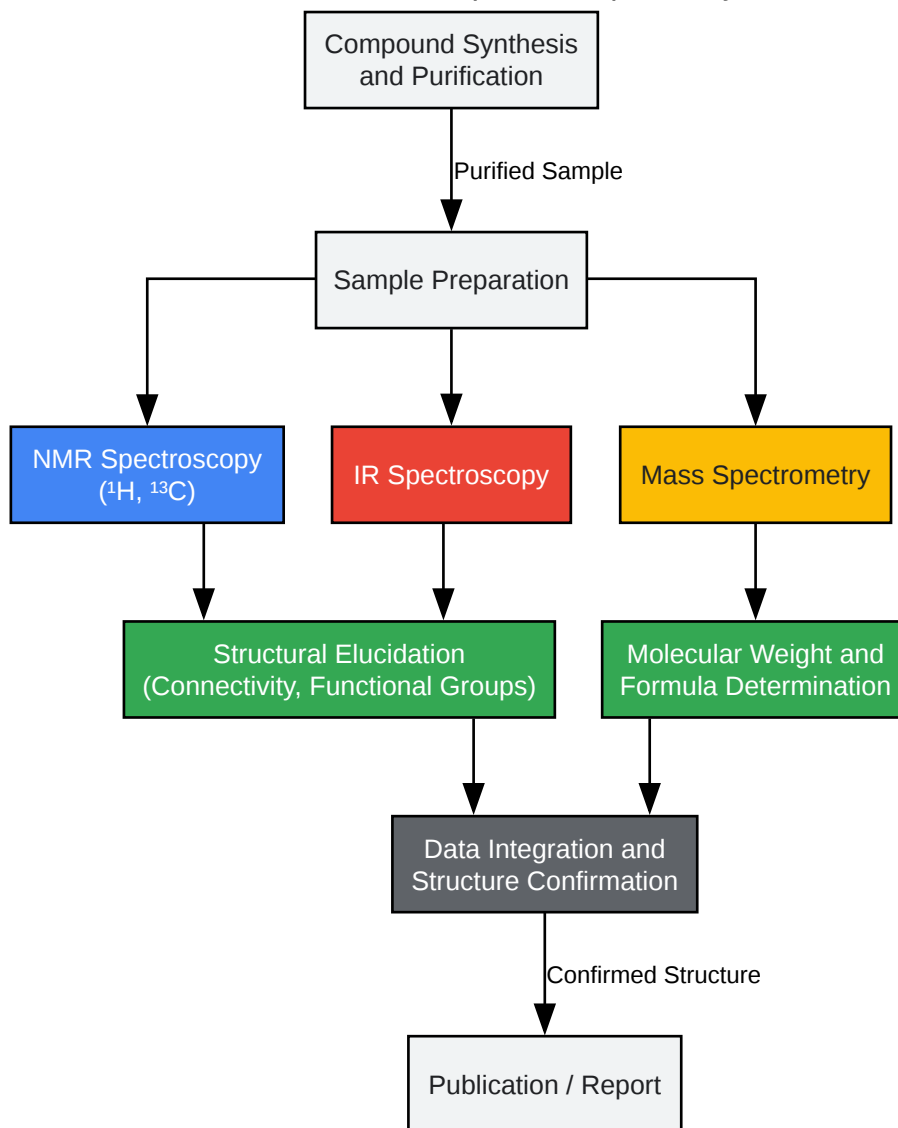
Mass Spectrometry (MS)

- **Sample Preparation:** Dissolve a small amount of the sample (sub-milligram) in a suitable volatile solvent (e.g., methanol, acetonitrile).
- **Ionization:**
 - **Electron Ionization (EI):** Introduce the sample (often via a direct insertion probe or after separation by Gas Chromatography) into the ion source where it is bombarded with a high-energy electron beam.
 - **Electrospray Ionization (ESI):** Infuse the sample solution directly into the ESI source, where a high voltage is applied to generate a fine spray of charged droplets.
- **Mass Analysis:** The generated ions are accelerated into the mass analyzer (e.g., quadrupole, time-of-flight), which separates them based on their mass-to-charge (m/z) ratio.
- **Detection:** The separated ions are detected, and their abundance is recorded as a function of their m/z ratio to generate the mass spectrum.

Visualization of Spectroscopic Analysis Workflow

The following diagram illustrates a typical workflow for the spectroscopic characterization of a synthesized chemical compound.

General Workflow for Spectroscopic Analysis



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Caption: A flowchart illustrating the general workflow for the spectroscopic analysis of a chemical compound.

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